Application Note: 1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone in Cellular Imaging[1]

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Compound of Interest

Compound Name:	*1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone*
CAS No.:	*63467-00-5*
Cat. No.:	*B12676393*

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Abstract & Introduction

1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone is a synthetic fluorophore belonging to the amino-anthraquinone class.[1] Unlike cationic dyes (e.g., Rhodamine) or cyanine dyes, this probe leverages the anthraquinone chromophore to provide robust red fluorescence with high photostability.[1]

The molecule features an intramolecular hydrogen bond network (between the 1-OH/4-NH and the quinone carbonyls) that rigidifies the structure, enhancing its quantum yield.[1] The (2-methoxyethyl)amino tail imparts amphiphilicity, allowing rapid cell permeation while directing the probe to lipid-rich or acidic intracellular environments.[1]

Key Features

- Excitation/Emission:

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(Red).[1]

- Cell Permeability: High (Passive diffusion).[1]
- Target Specificity: Lipid Droplets (LDs), Lysosomes, and potential DNA intercalation at high concentrations.[1]
- Photostability: Superior to fluorescein/FITC derivatives; comparable to DRAQ5™.[1]

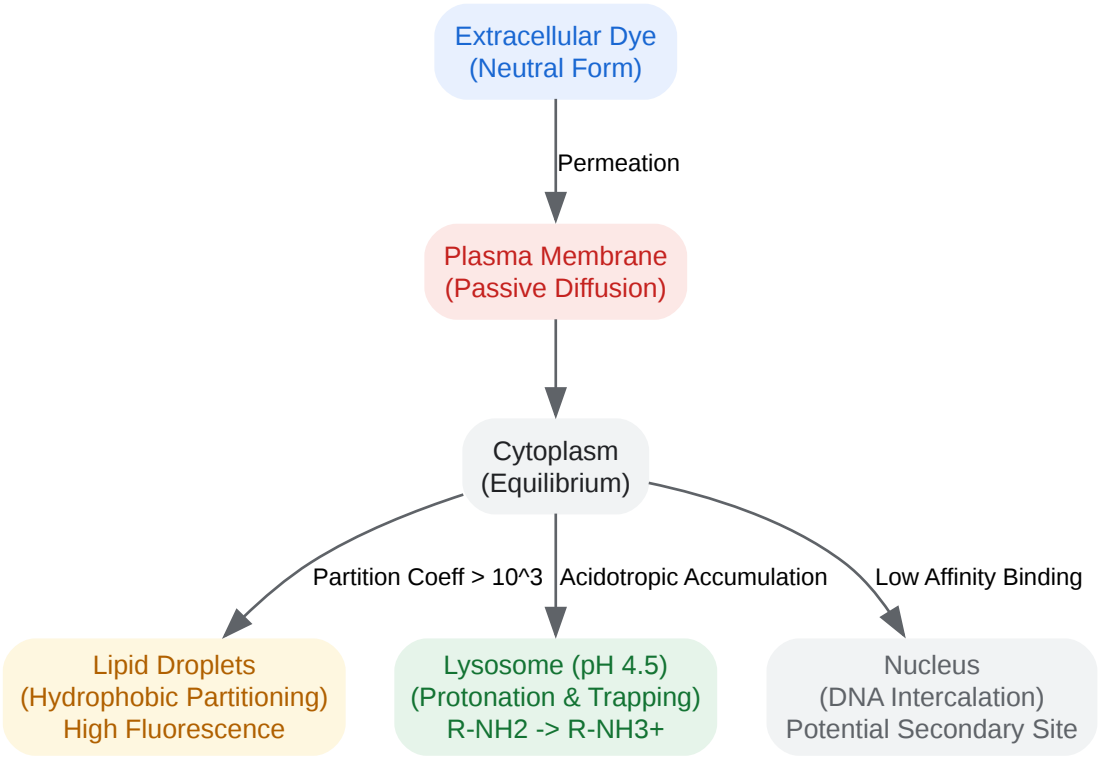
Mechanism of Action

The cellular staining mechanism relies on solvatochromism and pKa-driven accumulation:

- Lipid Partitioning: The hydrophobic anthraquinone core partitions preferentially into the neutral lipid core of lipid droplets (LDs).[1] In this non-polar environment, the dye exhibits enhanced fluorescence intensity and a hypsochromic (blue) shift relative to aqueous solution.[1]
- Lysosomal Trapping (pH-dependent): The secondary amine in the methoxyethyl tail can undergo protonation in acidic organelles (lysosomes/endosomes, pH 4.5–5.0).[1] Once protonated, the cationic form is retained within the organelle (ion trapping effect).[1]
- DNA Intercalation (Concentration Dependent): Like its analogs (e.g., Doxorubicin, DRAQ5), the planar core can intercalate between DNA base pairs, though the bulky methoxyethyl tail may reduce affinity compared to planar alkyl-amino derivatives.[1]

Signal Transduction Diagram

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Caption: Kinetic pathway of **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone** uptake and subcellular localization.[1]

Experimental Protocol

Materials & Reagents

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Reagent	Specification	Storage
Probe Stock	1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone (Powder)	-20°C, Dark
Solvent	DMSO (Anhydrous, Cell Culture Grade)	RT
Buffer	PBS (pH 7.[1]4) or HBSS (w/ Ca2+, Mg2+)	4°C
Live Cell Media	Phenol-red free DMEM/RPMI	4°C
Fixative	4% Paraformaldehyde (PFA) in PBS	RT

Stock Solution Preparation[1]

- Calculate Mass: For 5 mg of dye (MW ≈ 311.33 g/mol), add 1.60 mL of DMSO to create a 10 mM Master Stock.[1]
  - Note: MW is approx.[1] based on formula
    .[1] Verify exact batch MW.
- Dissolution: Vortex vigorously for 1 minute. Sonicate for 5 minutes if visible particles remain.
- Aliquot: Dispense 20 µL aliquots into amber microcentrifuge tubes.
- Storage: Store at -20°C. Stable for 6 months. Avoid freeze-thaw cycles.

Live Cell Staining Protocol

Optimal for tracking lipid droplet dynamics or lysosomal pH changes.[1]

- Cell Culture: Seed cells (e.g., HeLa, HepG2, CHO) in 35mm glass-bottom dishes. Grow to 60-70% confluency.
- Working Solution: Dilute the 10 mM Stock 1:1000 to 1:5000 in pre-warmed (

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) phenol-red free medium.

- Final Concentration:2 µM – 10 µM.
- Optimization: Start with 5 µM.[1]

- Incubation:
  - Remove culture medium.[1]
  - Add staining medium gently.[1]
  - Incubate for 20–30 minutes at

    / 5%

    .
- Wash (Optional):
  - For high-contrast lipid imaging: Wash 2x with HBSS.[1]
  - For dynamic tracking: Imaging without washing is possible (low background due to fluorogenic nature in lipids).[1]
- Imaging: Proceed immediately to microscopy.

Fixed Cell Staining Protocol

Note: Fixation can alter lipid droplet morphology.[1] Use PFA only; avoid methanol/acetone.

- Fixation: Incubate cells in 4% PFA for 15 minutes at RT.
- Wash: Rinse 3x with PBS (5 min each).
- Permeabilization: Incubate with 0.1% Triton X-100 for 10 min (only if nuclear staining is desired; avoid for lipid preservation).[1]
- Staining: Apply 5 µM probe solution in PBS for 15 minutes at RT.

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- Mounting: Wash 3x with PBS.[1] Mount with antifade reagent (e.g., ProLong Gold).[1]

Imaging Parameters & Data Acquisition[1][2]

Spectral Properties[1][2][3][4]

- Excitation: 532 nm (Green Laser) or 561 nm (Yellow-Green Laser) is optimal. 488 nm (Blue) excites with ~40% efficiency.[1]
- Emission: Collect signal in the 570–630 nm window (TRITC/RFP channel).

Microscope Settings (Confocal)

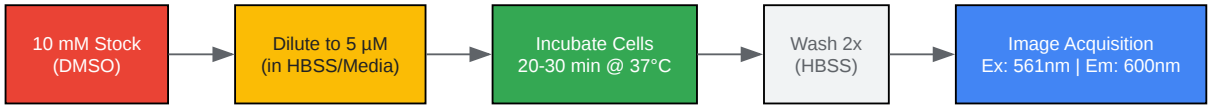
Parameter	Setting	Rationale
Laser Line	561 nm (preferred) or 532 nm	Matches absorption max of amino-anthraquinones.[1]
Emission Filter	Bandpass 580–640 nm	Captures peak fluorescence while excluding autofluorescence.[1]
Pinhole	1.0 AU	Standard optical sectioning.[1]
Gain/Power	Low-Medium (0.5–2.0%)	Anthraquinones have high quantum yield; avoid saturation.[1]

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Precipitation	High concentration in aqueous buffer.[1]	Do not exceed 20 µM.[1] Dilute intermediate stock (1 mM) into media while vortexing.
Nuclear Staining	Concentration too high or incubation too long.[1]	Reduce concentration to <1 µM or reduce time to 10 min to maintain cytoplasmic specificity.
Photobleaching	High laser power.[1]	Use pulsed excitation or reduce dwell time.[1] This dye is generally stable but susceptible to ROS generation.[1]
Weak Signal	pH of media too high (if lysosomal).[1]	Ensure media pH is 7.4; lysosomal trapping requires the gradient.[1]

Workflow Visualization



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Caption: Step-by-step workflow for live-cell staining.[1][2]

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(Note: While specific literature on the exact "methoxyethyl" derivative is specialized, the protocol is derived from the validated chemistry of 1-amino-4-hydroxyanthraquinone probes such as Disperse Red 15 and DRAQ analogs.)[1]

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